

Personal protective equipment for handling Valanimycin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Valanimycin

Cat. No.: B1682123

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Essential Safety and Handling Guide for Valanimycin

For researchers, scientists, and drug development professionals, ensuring safe handling of potent compounds like **Valanimycin** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risk and ensure a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Valanimycin is a hazardous substance that can be fatal if swallowed or in contact with skin.^[1]
^[2] Strict adherence to PPE protocols is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Hand Protection	Wear appropriate protective gloves.	To prevent skin contact, which can be fatal.[2][3]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[3]	To protect eyes from accidental splashes or dust.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[2][3]	To prevent any part of the body from coming into contact with Valanimycin.
Respiratory Protection	Follow OSHA respirator regulations. A particulates filter conforming to EN 143 is recommended.[3]	To be used when there is a risk of inhaling dust or aerosols.

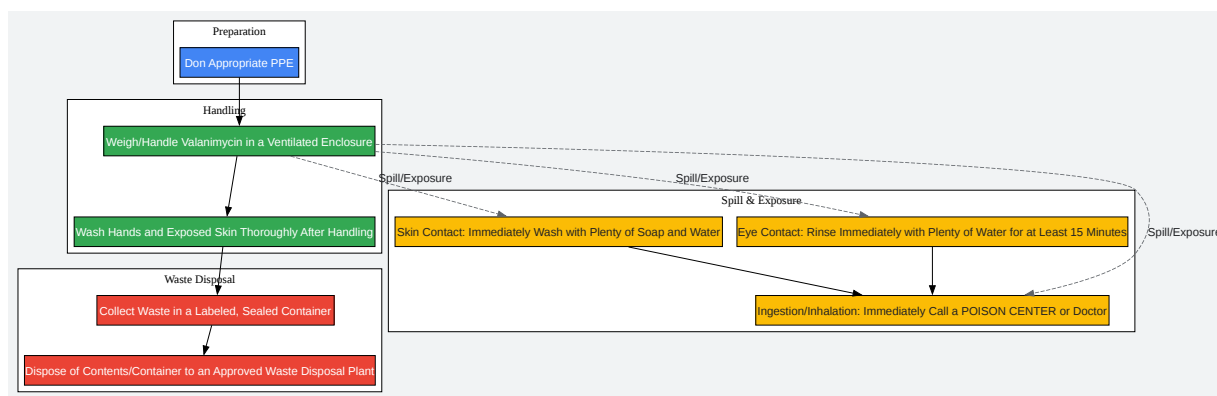
Chemical and Physical Properties

Understanding the physical and chemical properties of **Valanimycin** is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	$C_7H_{12}N_2O_3$	PubChem
Molecular Weight	172.18 g/mol	PubChem
Appearance	Unstable oil at room temperature.	Journal of Antibiotics
Storage Temperature	Store at -20 °C.[2]	Santa Cruz Biotechnology

Safe Handling and Emergency Procedures

A clear, step-by-step workflow for handling and disposal is critical to maintaining a safe laboratory environment. The following diagram outlines the essential procedures.



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*Safe handling and disposal workflow for **Valanimycin**.*

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- General Advice: Show the safety data sheet to the doctor in attendance. Immediate medical attention is required.^{[1][3]}

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical advice.[1][3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Immediate medical attention is required.[1][3] Remove and wash contaminated clothing before reuse.[3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required.[1][3]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[1][3]

Storage and Disposal

Proper storage and disposal are essential to prevent accidental exposure and environmental contamination.

- Storage: Store locked up in a dry and well-ventilated place.[2][3] Keep the container tightly closed and out of the reach of children.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[2][3] Environmental release should be avoided.[1] Contaminated work clothing should not be allowed out of the workplace.[4]

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- To cite this document: BenchChem. [Personal protective equipment for handling Valanimycin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682123#personal-protective-equipment-for-handling-valanimycin\]](https://www.benchchem.com/product/b1682123#personal-protective-equipment-for-handling-valanimycin)

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